

Fenvalerate-d6 health and safety data sheet information

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Compound of Interest

Compound Name: Fenvalerate-d6

Cat. No.: B12390720

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An In-depth Technical Guide on the Health and Safety of **Fenvalerate-d6**

This guide provides comprehensive health and safety information for **Fenvalerate-d6**, a deuterated analog of the pyrethroid insecticide Fenvalerate. It is intended for researchers, scientists, and drug development professionals who may use this compound as an internal standard or in other analytical applications. The toxicological and safety profiles are considered equivalent to those of its non-deuterated counterpart, Fenvalerate.

Section 1: Chemical Identification and Properties

Fenvalerate-d6 is a synthetic pyrethroid where six hydrogen atoms have been replaced by deuterium. This isotopic labeling makes it an ideal internal standard for quantitative analysis using mass spectrometry.

Table 1: Physical and Chemical Properties of **Fenvalerate-d6**

Property	Value	Citations
Chemical Formula	C₂₅H₁₆D₆ClNO₃	[1]
Molecular Weight	425.94 g/mol	[1]
CAS Number	51630-58-1 (Unlabeled)	[1] [2]
Appearance	Yellow or brown viscous liquid	[3] [4] [5] [6]
Odor	Mild	[4] [6]
Specific Gravity	1.175 at 25°C	[3] [6]
Water Solubility	Approx. 2 µg/L (practically insoluble)	[3] [6]
Log P (octanol-water)	6.2	[4] [6]
Vapor Pressure	0.037 mPa at 25°C	[3] [6]

| Stability | Stable to light, heat, and moisture; unstable in alkaline media due to hydrolysis. |[\[3\]](#)[\[6\]](#) |

Section 2: Hazard Identification and GHS Classification

Fenvalerate is classified as a moderately toxic insecticide with significant hazards upon exposure.[\[7\]](#)[\[8\]](#) The Globally Harmonized System (GHS) classification highlights its potential for acute toxicity, skin and eye irritation, and severe environmental impact.

Table 2: GHS Hazard Classification for Fenvalerate

Hazard Class	Category	Hazard Statement	Citations
Acute Toxicity, Oral	3 or 4	H301/H302: Toxic or Harmful if swallowed	[2] [9] [10] [11]
Acute Toxicity, Inhalation	1 or 3	H330/H331: Fatal or Toxic if inhaled	[9] [12] [13]
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin	[9]
Skin Corrosion/Irritation	1 or 2	H314/H315: Causes severe skin burns or skin irritation	[2] [9] [10]
Serious Eye Damage/Irritation	1 or 2A	H318/H319: Causes serious eye damage or eye irritation	[2] [9] [10]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	[2] [9] [10]
Specific Target Organ Toxicity (Repeated Exposure)	2	H373: May cause damage to organs through prolonged or repeated exposure	[9] [11]
Hazardous to the Aquatic Environment, Acute	1	H400: Very toxic to aquatic life	[2] [9] [11]

| Hazardous to the Aquatic Environment, Chronic | 1 | H410: Very toxic to aquatic life with long lasting effects [\[2\]](#)[\[9\]](#)[\[11\]](#) |

Signal Word: Danger[\[2\]](#)[\[9\]](#)[\[13\]](#)

Hazard Pictograms: GHS06 (Skull and crossbones), GHS08 (Health hazard), GHS05 (Corrosion), GHS07 (Exclamation mark), GHS09 (Environment)[\[2\]](#)[\[9\]](#)

Section 3: Toxicological Information

Exposure to Fenvalerate can occur through ingestion, inhalation, or dermal contact.^[14] It is a neurotoxin that affects the central nervous system.^{[8][14]}

Symptoms of Acute Exposure:

- **Dermal:** A characteristic symptom is transient skin paraesthesia (tingling, burning, numbness), particularly on the face, which can develop within 30 minutes to a few hours of exposure and typically resolves within 24 hours.^{[12][14]} It may also cause skin irritation, erythema, and blisters.^{[10][12]}
- **Inhalation:** May cause irritation to mucous membranes and the respiratory tract.^{[14][15]}
- **Systemic:** Following significant exposure, especially via ingestion, symptoms can include nausea, vomiting, epigastric pain, dizziness, fatigue, tremors, muscular paralysis, and in severe cases, convulsions, coma, and death due to respiratory failure.^{[12][14][15]}

Table 3: Summary of Acute Toxicity Data for Fenvalerate

Test	Species	Route	Value	Citations
LD ₅₀	Rat	Oral	451 mg/kg	^[14]
LD ₅₀	Rat	Dermal	> 5000 mg/kg	^[14]
LD ₅₀	Rabbit	Dermal	1000-3200 mg/kg	^[14]
NOAEL (90-day study)	Rat	Oral	125 mg/kg in diet	^[3]

| NOAEC (90-day study) | Rat | Inhalation | 1.8 mg/L air ^[9] |

**Section 4: Experimental Protocols and Visualizations

Protocol: Quantification of Fenvalerate in Soil using LC-MS/MS

This protocol describes a typical use case for **Fenvalerate-d6** as an internal standard for the accurate quantification of Fenvalerate in environmental soil samples.

1. Objective: To determine the concentration of Fenvalerate in a soil sample using liquid chromatography-tandem mass spectrometry (LC-MS/MS) with isotope dilution.

2. Materials:

- Soil sample
- Fenvalerate analytical standard
- **Fenvalerate-d6** internal standard (IS) solution (e.g., 1 µg/mL in acetonitrile)
- Acetonitrile (LC-MS grade)
- Water (LC-MS grade)
- Formic acid
- Anhydrous sodium sulfate
- QuEChERS extraction salts
- Dispersive SPE (dSPE) sorbents
- Vortex mixer, centrifuge, syringe filters (0.22 µm)

3. Sample Preparation (QuEChERS Method):

- Weigh 10 g of homogenized soil into a 50 mL centrifuge tube.
- Spike the sample with a known amount of **Fenvalerate-d6** IS solution.
- Add 10 mL of water and vortex for 1 minute.

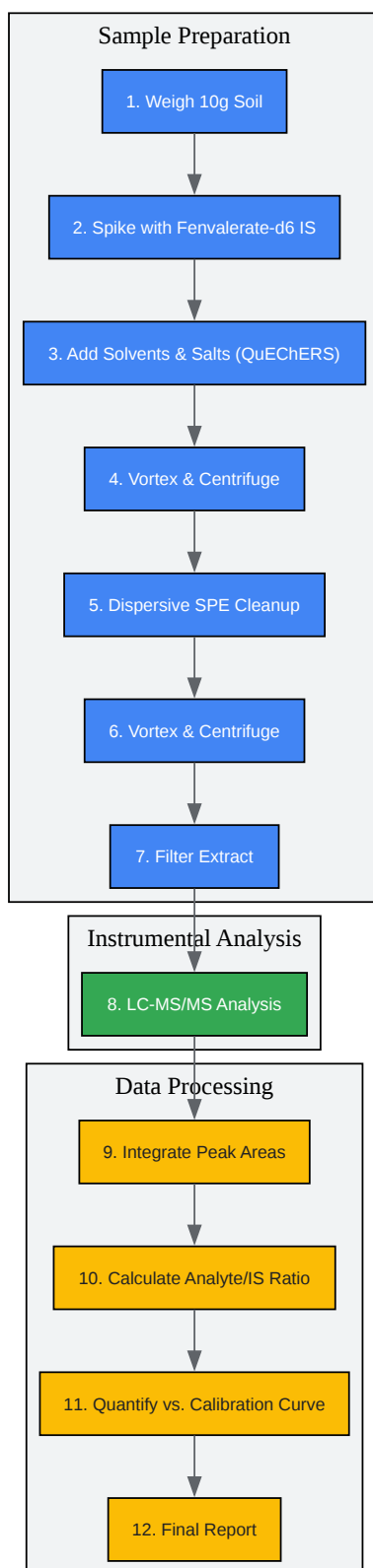
- Add 10 mL of acetonitrile and the QuEChERS extraction salts.
- Shake vigorously for 1 minute and centrifuge at 4000 rpm for 5 minutes.
- Transfer an aliquot of the supernatant (acetonitrile layer) to a dSPE tube.
- Vortex for 30 seconds and centrifuge at 4000 rpm for 5 minutes.
- Filter the final extract through a 0.22 μm syringe filter into an autosampler vial.

4. LC-MS/MS Analysis:

- LC System: High-Performance Liquid Chromatography (HPLC) system.
- Column: C18 reverse-phase column (e.g., 100 x 2.1 mm, 2.6 μm).
- Mobile Phase: A: Water + 0.1% Formic Acid; B: Acetonitrile + 0.1% Formic Acid.
- Gradient: Programmed gradient from 60% B to 95% B over 10 minutes.
- Mass Spectrometer: Triple quadrupole mass spectrometer with an electrospray ionization (ESI) source in positive ion mode.
- MRM Transitions: Monitor specific parent-to-daughter ion transitions for both Fenvalerate and **Fenvalerate-d6**.

5. Data Analysis:

- Generate a calibration curve using standards of known Fenvalerate concentration, each spiked with the same amount of **Fenvalerate-d6** IS.
- Plot the ratio of the analyte peak area to the IS peak area against the concentration of the analyte.
- Calculate the concentration of Fenvalerate in the soil sample by comparing its analyte/IS peak area ratio to the calibration curve.

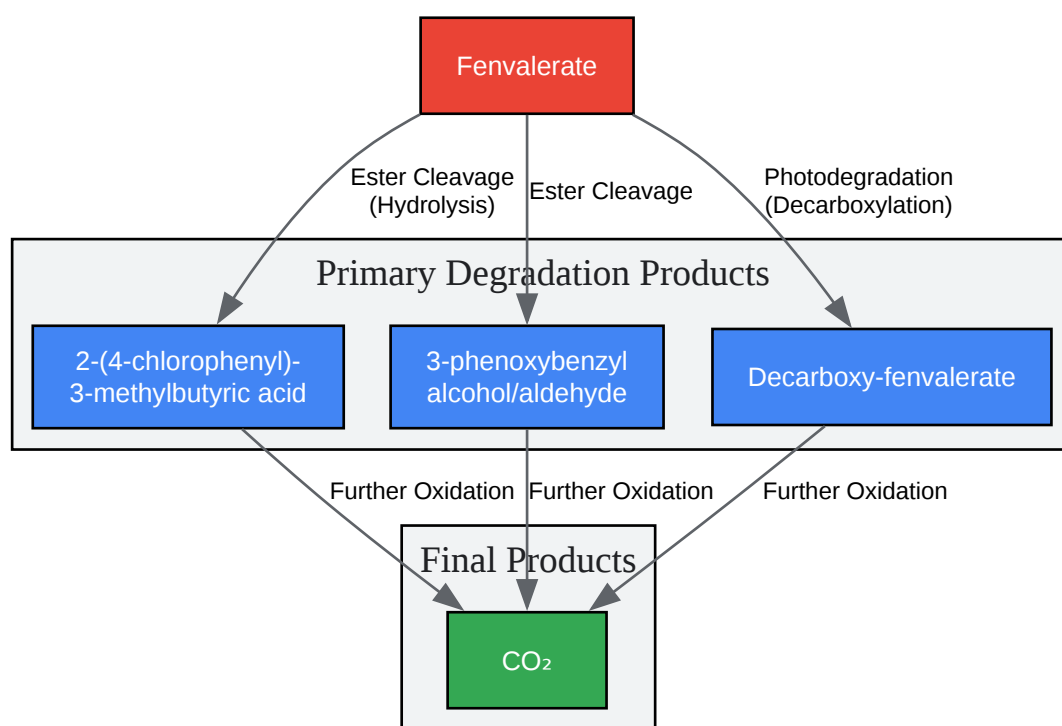


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Caption: Workflow for Fenvalerate quantification using an internal standard.

Environmental Degradation Pathway

Fenvalerate degrades in the environment through several key chemical reactions. The primary pathways involve the cleavage of the ester and diphenyl ether linkages, leading to less toxic degradation products.[3]



Simplified Fenvalerate Degradation Pathway

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Caption: Key environmental degradation pathways of the Fenvalerate molecule.

Section 5: Exposure Controls and Personal Protection

Due to its toxicity, strict controls must be implemented when handling **Fenvalerate-d6**.

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood.[9][10] Ensure safety showers and eyewash stations are readily available.[16]
- Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses or chemical splash goggles.[9]
- Hand Protection: Use compatible, chemical-resistant gloves.[9][10]
- Skin and Body Protection: Wear a lab coat or other protective clothing. In case of significant exposure risk, complete protective clothing may be necessary.[9][12]
- Respiratory Protection: If ventilation is inadequate or if working with aerosols or vapors, use a NIOSH-approved respirator.[9][10]

Section 6: First Aid Measures

Immediate action is required in case of exposure.

- Inhalation: Move the victim to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[10][14]
- Skin Contact: Remove contaminated clothing immediately. Wash the affected area thoroughly with soap and water for at least 15-20 minutes.[10][12][14] If irritation or paraesthesia persists, seek medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present. Seek immediate medical attention.[10]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or seek immediate medical attention.[10][14]

Section 7: Handling, Storage, and Disposal

- Handling: Avoid contact with skin, eyes, and clothing. Do not breathe vapors or mist.[9][15] Wash hands thoroughly after handling and before eating, drinking, or smoking.[9][16] Take precautionary measures against static discharge.[2]
- Storage: Store in a cool, well-ventilated, and secure area, away from heat and ignition sources.[1][9] For analytical standards, store in a freezer at -20°C and protect from light.[1] Keep the container tightly closed.[2][9]

- Disposal: Dispose of contents and container in accordance with all local, regional, national, and international regulations. This material is very toxic to aquatic life and should not be released into the environment.[2][9]

Section 8: Environmental Fate and Ecotoxicity

- Persistence: Fenvalerate is moderately persistent in the environment. Its half-life in soil can range from 15 days to 3 months, while in river water, it is 4-15 days.[3]
- Mobility: It has very low water solubility and a high potential to bind to soil particles, meaning there is little risk of leaching into groundwater.[3][7]
- Ecotoxicity: Fenvalerate is highly toxic to fish and other aquatic organisms.[3][7] The LC_{50} values for aquatic life can be as low as 0.008 $\mu\text{g/L}$. [3] It is also highly toxic to bees.[7][8] Care must be taken to prevent any release into waterways or the environment.[9]

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